

Potassium stannate trihydrate safety data sheet for lab use

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Compound of Interest

Compound Name: *Potassium stannate trihydrate*

Cat. No.: *B077973*

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An In-depth Technical Guide to the Safe Laboratory Use of **Potassium Stannate Trihydrate**

This guide provides comprehensive safety information for **potassium stannate trihydrate** (CAS No. 12125-03-0), tailored for researchers, scientists, and drug development professionals. It covers hazard identification, safe handling protocols, emergency procedures, and key physical and toxicological data to ensure its safe application in a laboratory setting.

Hazard Identification and Classification

Potassium stannate trihydrate is classified as a hazardous substance according to the Globally Harmonized System (GHS) and OSHA 29 CFR 1910.1200.[1][2] The primary hazards are associated with irritation to the skin, eyes, and respiratory system.[3][4]

GHS Classification:

- Skin Corrosion/Irritation: Category 2[2][3][4]
- Serious Eye Damage/Eye Irritation: Category 2A / 2[2][3][4]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory tract irritation)[2][3][4]

The following tables summarize the hazard and precautionary statements associated with **potassium stannate trihydrate**.

Table 1: Hazard Statements (H-Statements)

Code	Statement
H315	Causes skin irritation.[3][4][5]
H319	Causes serious eye irritation.[3][4][5]

| H335 | May cause respiratory irritation.[3][4][5] |

Table 2: Precautionary Statements (P-Statements)

Code	Statement
P261	Avoid breathing dust.[6][7]
P264	Wash hands and any exposed skin thoroughly after handling.[2][6]
P271	Use only outdoors or in a well-ventilated area.[2][6]
P280	Wear protective gloves, protective clothing, and eye/face protection.[6][7]
P302+P352	IF ON SKIN: Wash with plenty of soap and water.[6]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[2][6]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2][6]
P312	Call a POISON CENTER or doctor if you feel unwell.[6][7]
P403+P233	Store in a well-ventilated place. Keep container tightly closed.[6]
P405	Store locked up.[6]

| P501 | Dispose of contents/container to an approved waste disposal plant.[2][6] |

Toxicological and Physical Data

While comprehensive toxicological data is limited, the available information indicates potential for harm. The primary routes of exposure are inhalation, ingestion, and skin or eye contact.[2]

Experimental Protocols The quantitative data presented in Safety Data Sheets (SDS) are typically derived from standardized testing methods, such as those established by the Organisation for Economic Co-operation and Development (OECD). However, the specific, detailed experimental protocols used to generate this data for **potassium stannate trihydrate** are not provided in the source documents.

Table 3: Acute Toxicity Data

Route	Species	Test	Value	Reference
Intravenous	Mouse	LD50	178 mg/kg	[8]
Oral	Rat	LD50	2700 mg/kg	[2]

| Dermal | Rabbit/Rat | LD50 | No data available |[2] |

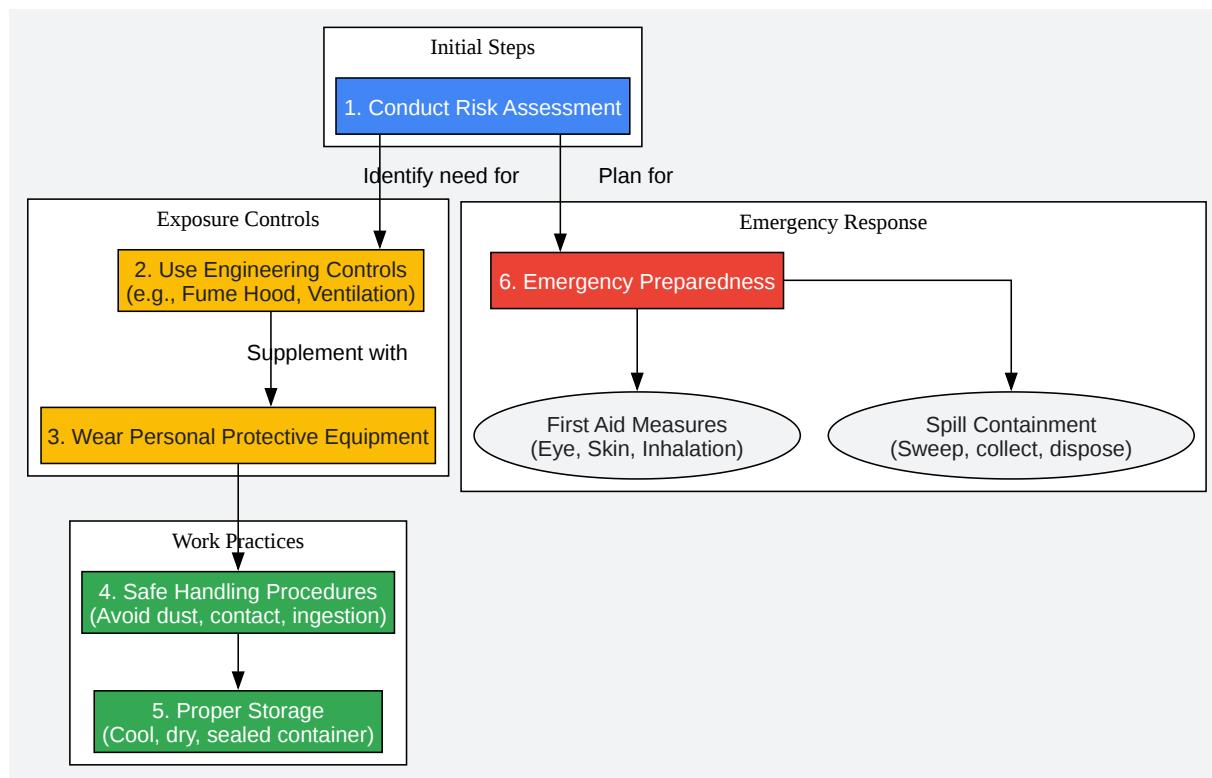
Table 4: Physical and Chemical Properties

Property	Value
Molecular Formula	K ₂ SnO ₃ ·3H ₂ O[2][9][10]
Molecular Weight	298.95 g/mol [3][9][10]
Appearance	White to off-white crystalline powder.[2][10][11]
Density	3.197 - 3.2 g/cm ³ at 20-25 °C.[11][12][13]
Solubility	Soluble in water; insoluble in alcohol.[2][12]
Melting Point	140 °C (decomposes).[11]

| Odor | Odorless.[2] |

Laboratory Handling and Storage

Proper handling and storage procedures are critical to minimize risk. This involves a combination of engineering controls, personal protective equipment, and safe work practices.



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Caption: Logical workflow for the safe laboratory handling of **potassium stannate trihydrate**.

Engineering Controls:

- Work should be conducted in a well-ventilated area.[1]
- Use local exhaust ventilation or a fume hood to minimize exposure to dust.[6]

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or glasses with side-shields.[6][7][14] Contact lenses should not be worn.[6]
- Hand Protection: Use neoprene or nitrile rubber gloves.[6] Gloves should be inspected before use and disposed of properly after.[9][14]
- Skin and Body Protection: Wear suitable protective clothing to prevent skin contact.[1][6]
- Respiratory Protection: If ventilation is inadequate or dust formation is likely, a NIOSH-certified N95 dust mask or equivalent respirator is recommended.[2][5]

Handling and Hygiene:

- Avoid all personal contact, including inhalation of dust.[1]
- Avoid dust formation during handling.[6]
- Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.[6]
- Contaminated clothing should be removed and washed before reuse.[2][6]

Storage Conditions:

- Store in a cool, dry, and well-ventilated place.[1][9]
- Keep containers tightly closed when not in use.[6][14]
- Store locked up and away from incompatible materials such as strong acids and oxidizing agents.[2][6][9] The material can decompose slowly in moist air.[6]

Emergency and First-Aid Procedures

Immediate and appropriate action is crucial in the event of an exposure or spill.

First-Aid Measures:

- Inhalation: Remove the individual to fresh air. If breathing is difficult, administer oxygen. Seek medical attention if you feel unwell.[2][6]
- Skin Contact: Immediately wash the affected area with plenty of soap and water.[6] Remove contaminated clothing. If skin irritation occurs, seek medical advice.[2][6]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open.[1][6] Remove contact lenses if present and easy to do.[6] Seek immediate medical attention.[1][6]
- Ingestion: Do NOT induce vomiting.[1] Never give anything by mouth to an unconscious person.[6][9] Rinse the mouth with water and seek immediate medical attention.[1][9]

Fire-Fighting Measures:

- **Potassium stannate trihydrate** is not combustible.[1]
- Use an extinguishing agent suitable for the surrounding fire, such as water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[9]
- Firefighters should wear self-contained breathing apparatus (SCBA) if necessary.[9]

Accidental Release Measures:

- Evacuate unnecessary personnel from the area.[6]
- Wear appropriate PPE as described in Section 3.[1]
- Avoid generating dust. Sweep or shovel the spilled solid material into a suitable container for disposal.[6]

- Prevent the material from entering drains or public waters.[1][6] After material pickup is complete, wash the spill site.[8]

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